

# Vat Brown 3 solubility in organic solvents

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## Compound of Interest

Compound Name: *Vat-brown-3*

Cat. No.: *B1669111*

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An In-depth Technical Guide to the Solubility of Vat Brown 3 in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Vat Brown 3, also known as C.I. 69015, is an anthraquinone-based vat dye recognized for its characteristic brown hue and application in the textile industry.<sup>[1]</sup> Its chemical structure imparts significant stability and colorfastness, but also results in very low solubility in aqueous and most organic solvents. Understanding the solubility of Vat Brown 3 is critical for a range of applications beyond traditional dyeing, including its formulation in novel delivery systems, advanced materials, and as a research chemical. This technical guide provides a comprehensive overview of the known solubility of Vat Brown 3 in organic solvents, a detailed experimental protocol for its quantitative determination, and logical diagrams to illustrate key concepts.

## Physicochemical Properties of Vat Brown 3

- Molecular Formula:  $C_{42}H_{23}N_3O_6$ <sup>[1][2]</sup>
- Molecular Weight: 665.65 g/mol <sup>[1][2]</sup>
- Appearance: Dark brown powder<sup>[2][3]</sup>
- CAS Number: 131-92-0<sup>[2][4]</sup>

## Solubility of Vat Brown 3 in Organic Solvents

The solubility of Vat Brown 3 in organic solvents is generally low, a characteristic feature of most vat dyes. The large, rigid, and relatively nonpolar molecular structure limits its interaction with solvent molecules. The available data on the solubility of Vat Brown 3 is predominantly qualitative.

### Quantitative Solubility Data

Quantitative solubility data for Vat Brown 3 in a wide range of organic solvents is not readily available in published literature. The only quantitative value found is for its solubility in water:

Solvent	Temperature (°C)	Solubility (mg/L)	Source
Water	20	8.337	[2]

### Qualitative Solubility Data

The following table summarizes the qualitative solubility information for Vat Brown 3 in various organic solvents based on available technical data sheets and chemical databases.

Solvent	Solubility	Observations	Source(s)
Xylene	Slightly Soluble	Forms a bordeaux red solution, solubility increases with heat.	[1][2][3][5][6]
Ethanol	Insoluble	-	[1][2][5]
Tetralin	Slightly Soluble	Solubility noted when hot.	[6]

## Experimental Protocol for Determining the Solubility of Vat Brown 3

The following is a detailed, generalized protocol for the quantitative determination of Vat Brown 3 solubility in an organic solvent of interest. This method is adapted from established protocols

for other sparingly soluble dyes and utilizes UV-Vis spectrophotometry for quantification.

## Principle

The solubility of Vat Brown 3 is determined by creating a saturated solution at a specific temperature, separating the undissolved solid, and then measuring the concentration of the dissolved dye in the supernatant using UV-Vis spectrophotometry. A calibration curve is first established to relate absorbance to concentration.

## Materials and Equipment

- Vat Brown 3 (high purity)
- Organic solvent of interest (analytical grade)
- UV-Vis Spectrophotometer
- Thermostatic shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45  $\mu\text{m}$ , solvent-compatible)
- Scintillation vials or other suitable sealed containers

## Experimental Procedure

### Step 1: Preparation of Standard Solutions and Calibration Curve

- **Prepare a Stock Solution:** Accurately weigh a small amount of Vat Brown 3 and dissolve it in a solvent in which it has reasonable, albeit low, solubility (e.g., hot xylene or a suitable high-boiling point solvent). This may require heating and sonication. Record the exact concentration.
- **Prepare a Series of Dilutions:** From the stock solution, prepare a series of standard solutions of known, decreasing concentrations using the organic solvent of interest.

- **Measure Absorbance:** Determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for Vat Brown 3 in the chosen solvent by scanning a mid-range standard solution across the UV-Vis spectrum.
- **Generate Calibration Curve:** Measure the absorbance of each standard solution at the determined  $\lambda_{\text{max}}$ . Plot a graph of absorbance versus concentration. The resulting linear regression will provide the relationship (Beer-Lambert Law) between absorbance and concentration.

### Step 2: Equilibrium Solubility Measurement

- **Prepare Saturated Solutions:** Add an excess amount of Vat Brown 3 to a known volume of the organic solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C). Agitate the mixtures for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- **Phase Separation:** After equilibration, cease agitation and allow the vials to stand undisturbed at the same temperature for at least 12 hours to allow the undissolved solid to settle.
- **Sample Collection and Preparation:** Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a 0.45  $\mu\text{m}$  syringe filter to remove any suspended microparticles. This step is critical to avoid artificially high absorbance readings.
- **Dilution (if necessary):** Dilute the filtered solution with the same solvent to bring the absorbance within the linear range of the calibration curve.

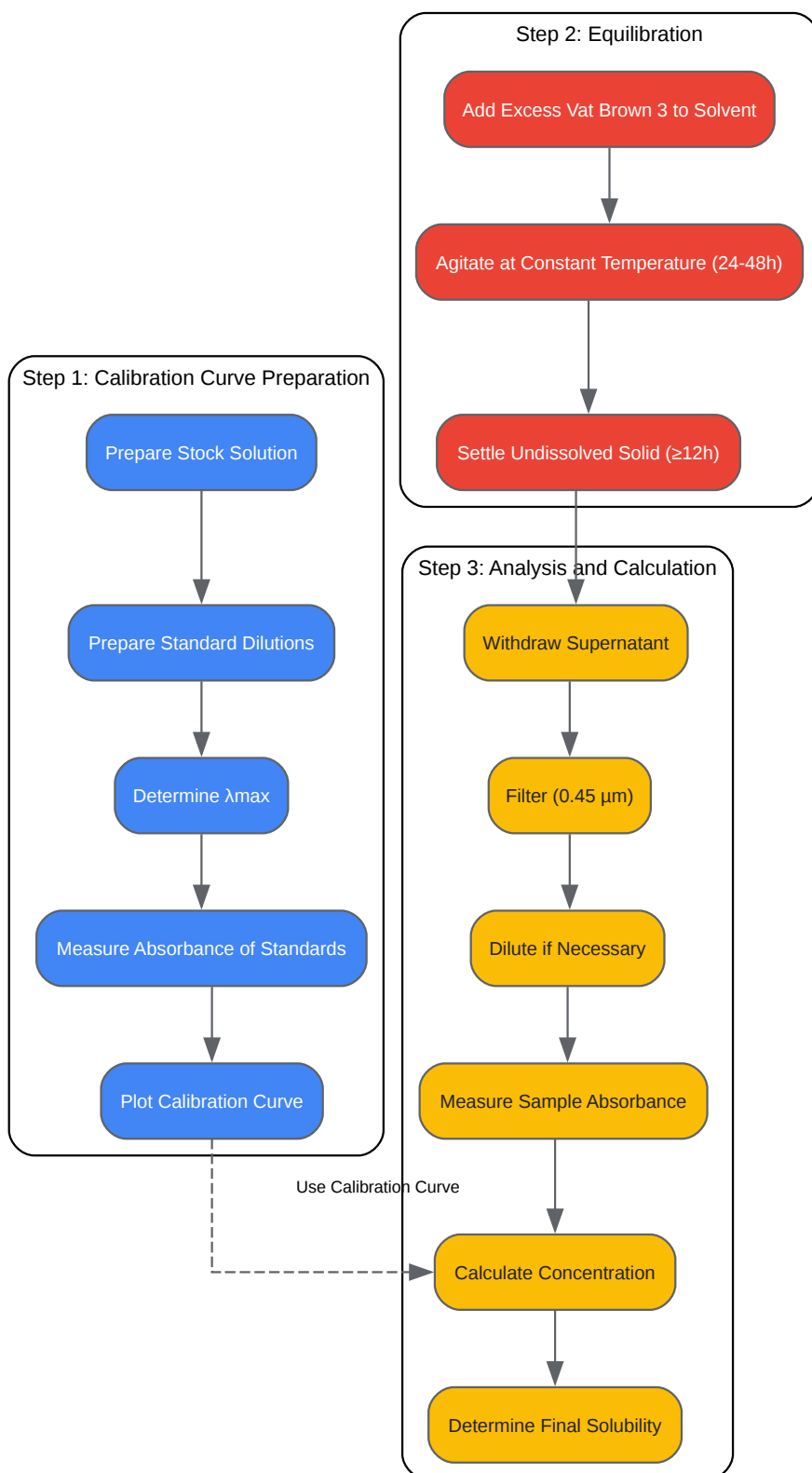
### Step 3: Sample Analysis and Data Calculation

- **Measure Absorbance:** Measure the absorbance of the diluted sample at the  $\lambda_{\text{max}}$  using the UV-Vis spectrophotometer.
- **Calculate Concentration:** Use the equation from the calibration curve to determine the concentration of Vat Brown 3 in the diluted sample.

- **Determine Solubility:** Account for the dilution factor to calculate the original concentration in the saturated solution. This value represents the solubility of Vat Brown 3 in the specific solvent at the tested temperature.

## Visualizations

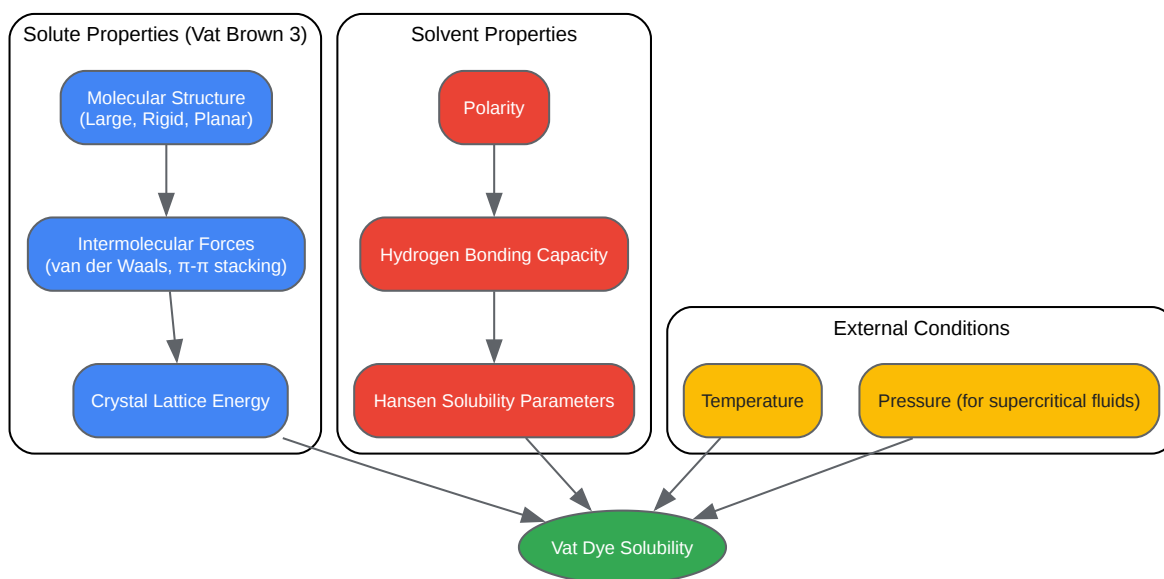
### Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of Vat Brown 3.

## Factors Influencing Vat Dye Solubility



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Caption: Key factors influencing the solubility of vat dyes like Vat Brown 3.

## Conclusion

While Vat Brown 3 is a well-established dye, comprehensive quantitative data on its solubility in a wide array of organic solvents remains scarce in the public domain. This guide summarizes the available qualitative and limited quantitative solubility data. The provided detailed experimental protocol offers a robust framework for researchers to determine the solubility of Vat Brown 3 in solvents relevant to their specific applications. A thorough understanding and experimental determination of its solubility are essential for expanding the use of this compound into new and innovative areas of materials science and chemical research.

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